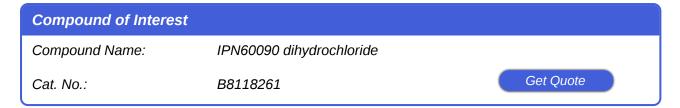


Application Notes and Protocols for IPN60090 Dihydrochloride Cell-Based Assays

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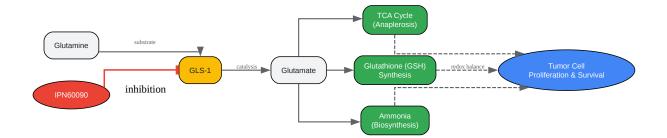
Introduction

IPN60090 dihydrochloride is a potent and selective inhibitor of glutaminase-1 (GLS-1), a key enzyme in cancer cell metabolism.[1][2][3] By blocking the conversion of glutamine to glutamate, IPN60090 disrupts downstream metabolic pathways essential for tumor cell proliferation and survival, including the tricarboxylic acid (TCA) cycle and glutathione synthesis. [1] These application notes provide detailed protocols for essential cell-based assays to evaluate the efficacy and mechanism of action of IPN60090 in cancer cell lines.

Mechanism of Action: Targeting Glutamine Metabolism

Glutamine is a critical nutrient for rapidly proliferating cancer cells, serving as a primary source of carbon and nitrogen. GLS1 catalyzes the first and rate-limiting step in glutamine catabolism. Its inhibition by IPN60090 leads to a depletion of glutamate and subsequent metabolic stress, ultimately hindering cancer cell growth. The inhibition of GLS-1 can also enhance anti-tumor immune responses by altering the tumor microenvironment.[4]

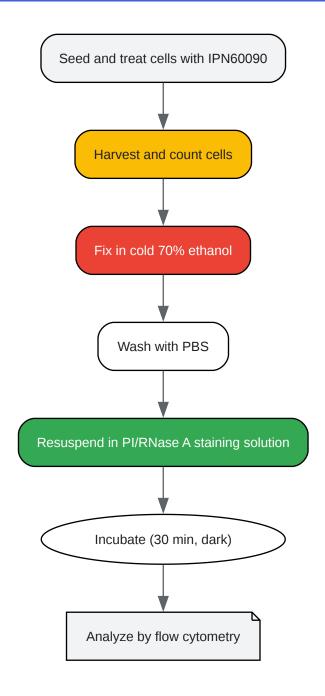












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